

Personal protective equipment for handling 3-(5-Methyl-2-furyl)benzaldehyde

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Compound of Interest

Compound Name: 3-(5-Methyl-2-furyl)benzaldehyde

Cat. No.: B1362213

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Essential Safety and Handling Guide for 3-(5-Methyl-2-furyl)benzaldehyde

This guide provides immediate and essential safety protocols for laboratory personnel handling **3-(5-Methyl-2-furyl)benzaldehyde** (CAS No. 400745-03-1). Adherence to these procedures is critical for ensuring personal safety and proper management of this chemical.

Chemical Identifier and Hazard Information:

Property	Value
Chemical Name	3-(5-Methyl-2-furyl)benzaldehyde
CAS Number	400745-03-1 [1] [2]
Molecular Formula	C ₁₂ H ₁₀ O ₂ [1] [2] [3]
Molecular Weight	186.21 g/mol [1] [2]
Appearance	Light yellow solid
GHS Classification	Acute Toxicity 4, Oral (H302: Harmful if swallowed)
Signal Word	Warning
Hazard Pictogram	GHS07 (Exclamation Mark)

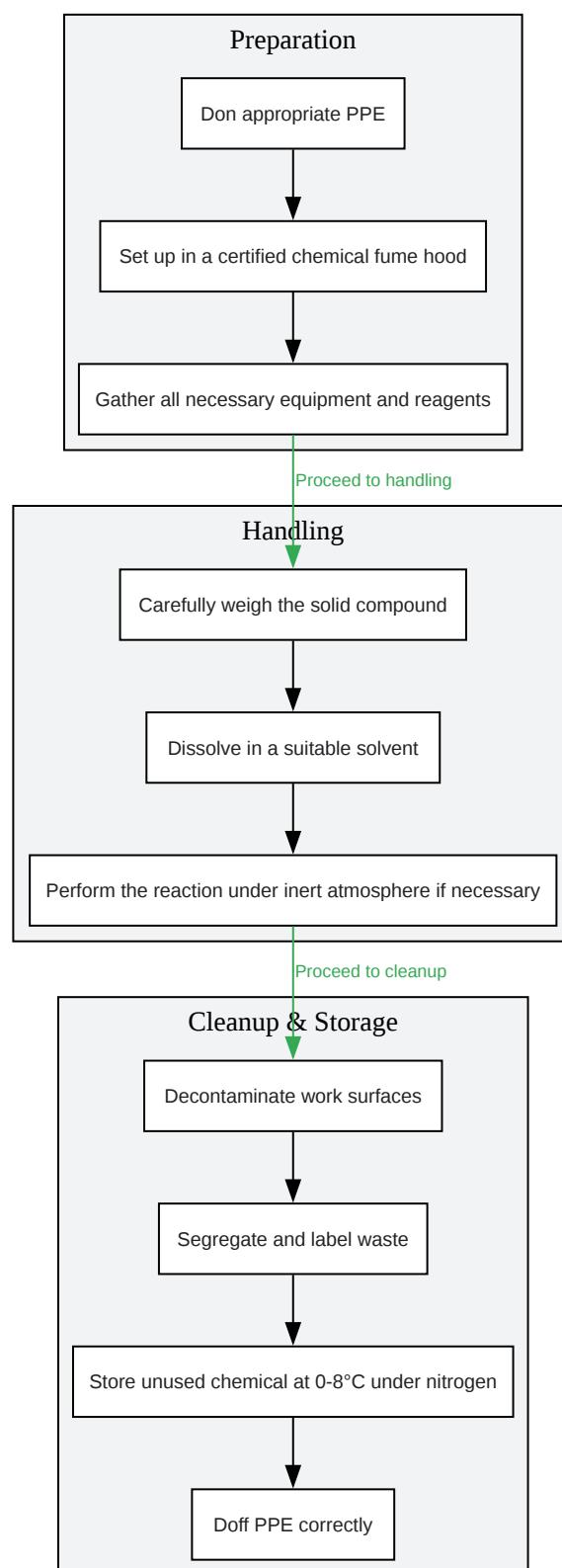
Personal Protective Equipment (PPE)

Engineering controls, such as a chemical fume hood, should be the primary method of exposure control. When handling **3-(5-Methyl-2-furyl)benzaldehyde**, the following PPE is mandatory:

PPE Category	Specification
Eye and Face	Chemical splash goggles conforming to ANSI Z87.1 standards. A face shield should be worn over goggles if there is a significant splash hazard.
Hand Protection	Chemically resistant gloves are required. Butyl rubber gloves are recommended for handling aldehydes. ^[4] Nitrile gloves may offer short-term splash protection but should be changed immediately upon contact. ^[5] Always inspect gloves for defects before use.
Body Protection	A flame-retardant lab coat must be worn and kept buttoned. Long pants and closed-toe shoes are required. Avoid synthetic clothing.
Respiratory	For operations that may generate dust or aerosols, a NIOSH-approved air-purifying respirator with organic vapor cartridges is necessary. ^[6] Ensure proper fit and consult with safety personnel for selection.

Operational Plan: Step-by-Step Handling Procedure

This workflow outlines the essential steps for safely handling **3-(5-Methyl-2-furyl)benzaldehyde** from preparation to cleanup.



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Figure 1. A workflow diagram for the safe handling of **3-(5-Methyl-2-furyl)benzaldehyde**.

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

Emergency Situation	Action Plan
Skin Contact	<p>Immediately flush the affected area with copious amounts of water for at least 15 minutes.[6][7][8]</p> <p>Remove contaminated clothing while under a safety shower.[8][9] Seek medical attention if irritation persists.[6]</p>
Eye Contact	<p>Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6][7][8]</p> <p>Remove contact lenses if present and easy to do.[6][7]</p> <p>Seek immediate medical attention.</p>
Inhalation	<p>Move the individual to fresh air immediately.[6]</p> <p>[7] If breathing is difficult, provide oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.</p>
Ingestion	<p>Do NOT induce vomiting. Rinse mouth with water.[10][11]</p> <p>Never give anything by mouth to an unconscious person. Seek immediate medical attention.</p>
Minor Spill	<p>For small spills, absorb the material with an inert absorbent (e.g., sand, vermiculite).[6][7]</p> <p>Place the absorbed material into a sealed, labeled container for hazardous waste disposal.[12]</p> <p>Clean the spill area with soap and water.</p>
Major Spill	<p>Evacuate the laboratory and alert others in the area.[8]</p> <p>Close the doors to the affected area and prevent entry. Contact your institution's emergency response team immediately.</p>

Disposal Plan

All waste containing **3-(5-Methyl-2-furyl)benzaldehyde** must be treated as hazardous waste.

- **Waste Collection:** Collect all waste materials (including contaminated gloves, absorbent materials, and empty containers) in a designated, sealed, and clearly labeled hazardous waste container.
- **Labeling:** The waste container must be labeled with "Hazardous Waste" and the full chemical name: "**3-(5-Methyl-2-furyl)benzaldehyde**".
- **Storage:** Store the waste container in a designated satellite accumulation area, away from incompatible materials.
- **Disposal:** Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office.^{[6][7]} Do not dispose of this chemical down the drain or in the regular trash.^[6] All disposal must be in accordance with local, state, and federal regulations.

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